

stability and storage of 4-iodo-1-methyl-1H-indazole

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Compound of Interest

Compound Name: 4-iodo-1-methyl-1H-indazole

Cat. No.: B1439417

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An In-depth Technical Guide to the Stability and Storage of **4-iodo-1-methyl-1H-indazole**

Abstract

4-iodo-1-methyl-1H-indazole is a heterocyclic building block with significant potential in medicinal chemistry and drug discovery. As with many iodinated aromatic compounds, its utility is intrinsically linked to its stability. Degradation can compromise sample integrity, impact reaction yields, and introduce impurities that confound biological and chemical assays. This technical guide provides a comprehensive framework for understanding and managing the stability of **4-iodo-1-methyl-1H-indazole**. While specific experimental data for this molecule is limited in public literature, this paper synthesizes information from closely related analogues and fundamental chemical principles to offer field-proven insights into its handling, storage, and degradation pathways. We present detailed protocols for stability assessment, enabling researchers to establish self-validating systems for ensuring the long-term integrity of this valuable compound.

Predicted Physicochemical Profile and Core Stability Considerations

A thorough understanding of a compound's physicochemical properties is foundational to predicting its stability. While extensive experimental data for **4-iodo-1-methyl-1H-indazole** is not widely published, we can infer its key characteristics based on its constituent functional groups—the indazole core, the N-methyl group, and the carbon-iodine bond.

Predicted Properties

The properties of **4-iodo-1-methyl-1H-indazole** are primarily dictated by its aromatic, heterocyclic structure and the presence of a heavy halogen.

Property	Predicted Value / Characteristic	Rationale / Source
Molecular Formula	C ₈ H ₇ IN ₂	Calculated
Molecular Weight	258.06 g/mol	Calculated
Appearance	Off-white to light yellow or brown solid	Inference from similar iodo-aromatic compounds.[1] Discoloration may indicate degradation.
Solubility	Expected to be soluble in common organic solvents (DMSO, DMF, Dichloromethane, Ethyl Acetate).	General observation for similar heterocyclic compounds.[2][3]
C-I Bond Weakness	The Carbon-Iodine bond is the least stable among carbon-halogen bonds.	This is a fundamental principle of organic chemistry, making the compound susceptible to deiodination.[1]

The Causality Behind Instability: Key Chemical Stressors

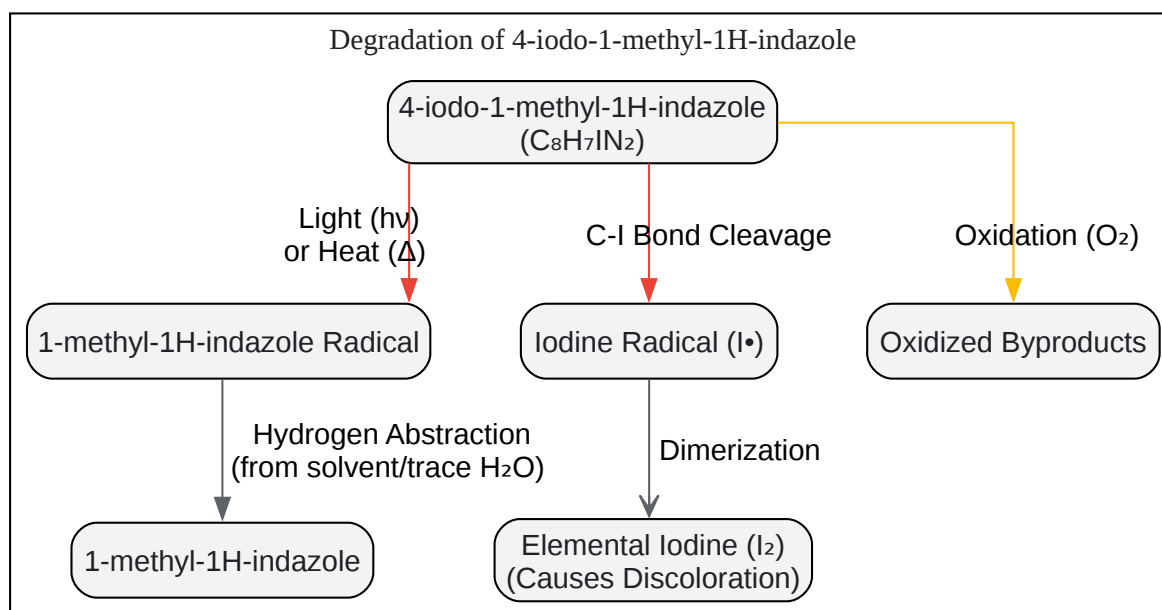
The stability of **4-iodo-1-methyl-1H-indazole** is primarily influenced by three environmental factors: light, heat, and atmospheric conditions.

- **Photosensitivity:** The carbon-iodine bond is known to be labile under photolytic conditions.[4] [5] Exposure to light, particularly UV radiation, can provide the energy required to cleave this bond, initiating a radical degradation cascade. This is the most common degradation pathway for iodo-aromatic compounds.[1]

- **Thermal Liability:** While generally stable at ambient temperatures, elevated temperatures can accelerate degradation.[1][6] Heat increases the rate of chemical reactions, including oxidation and potential sublimation of any elemental iodine formed from degradation.[7]
- **Oxidative Susceptibility:** The indazole ring system and the iodide substituent can be susceptible to oxidation. The presence of oxygen, especially in combination with light or heat, can lead to the formation of various oxidized impurities and the liberation of elemental iodine (I_2), which is responsible for the characteristic yellow or brown discoloration of aging samples.[1]

Potential Degradation Pathways

Understanding the likely mechanisms of degradation is critical for developing effective stabilization strategies. For **4-iodo-1-methyl-1H-indazole**, the primary degradation pathway is anticipated to be deiodination, which can be initiated by light or heat.



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Caption: Potential degradation pathways for **4-iodo-1-methyl-1H-indazole**.

Recommended Storage and Handling Protocols

To mitigate the degradation pathways described above, a stringent storage and handling protocol is essential. The primary goal is to protect the compound from light, heat, and oxygen.

Standard Laboratory Storage (Short-Term, < 6 months)

- Container: Use an amber glass vial or a clear glass vial wrapped securely in aluminum foil to completely block light.^[1]
- Atmosphere: For routine use, a tightly sealed cap is sufficient.
- Temperature: Store in a cool, dark location, such as a laboratory cabinet, away from direct sunlight or heat sources.^[4] Room temperature is generally acceptable.
- Inert Gas: Not strictly necessary for short-term storage if the material is used frequently.

Archival Storage (Long-Term, > 6 months)

- Container: An amber glass vial with a PTFE-lined cap to ensure an airtight seal.
- Atmosphere: Before sealing, the container must be flushed with an inert gas, such as argon or nitrogen, to displace oxygen and moisture.^{[1][8]}
- Temperature: Store in a controlled cold environment. Refrigeration (2–8 °C) is strongly recommended.^[9] For maximum longevity, storage in a freezer (≤ -20 °C) is optimal.
- Handling Before Use: If refrigerated or frozen, the container must be allowed to warm to room temperature before opening. This critical step prevents atmospheric moisture from condensing inside the cold vial, which would introduce water and compromise the sample.^[1]

Parameter	Short-Term Storage	Long-Term Archival
Duration	< 6 months	> 6 months
Container	Amber glass or foil-wrapped vial	Amber glass vial with PTFE-lined cap
Atmosphere	Ambient (tightly sealed)	Inert (Argon or Nitrogen)
Temperature	Cool, dark place (Room Temp)	Refrigerated (2-8 °C) or Frozen (≤ -20 °C)
Key Precaution	Protect from light	Protect from light, oxygen, and moisture

Experimental Protocols for Stability Assessment

For drug development professionals, verifying the stability of a compound under controlled conditions is a regulatory and scientific necessity. The following protocols provide a framework for conducting forced degradation and long-term stability studies.

Forced Degradation (Stress Testing) Protocol

Objective: To rapidly identify potential degradation pathways and establish the intrinsic stability of **4-iodo-1-methyl-1H-indazole**. This study is crucial for developing stability-indicating analytical methods.

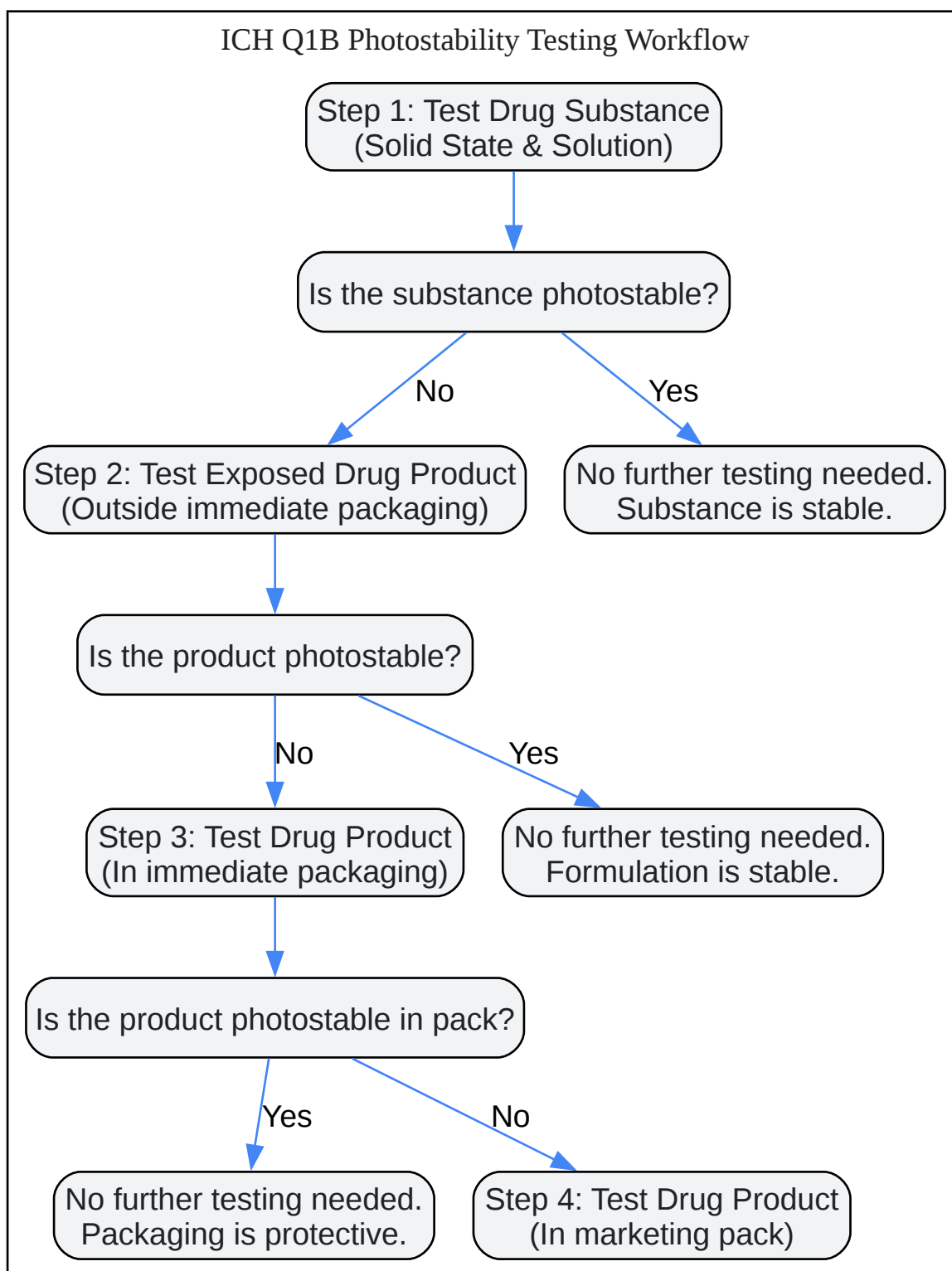
Methodology:

- **Solution Preparation:** Prepare a stock solution of the compound in a suitable solvent (e.g., 50:50 acetonitrile:water) at a known concentration (e.g., 1 mg/mL).
- **Stress Conditions:** Aliquot the solution into separate, transparent vials for each stress condition.
 - **Acid Hydrolysis:** Add 1N HCl and heat at 60 °C for 24-48 hours.
 - **Base Hydrolysis:** Add 1N NaOH and heat at 60 °C for 24-48 hours.

- Oxidation: Add 3% H₂O₂ and store at room temperature for 24-48 hours.
- Thermal Stress: Heat the solution at 80 °C for 72 hours.
- Photolytic Stress: Expose the solution to a calibrated light source as per ICH Q1B guidelines (overall illumination of ≥ 1.2 million lux hours and an integrated near UV energy of ≥ 200 watt hours/square meter).[10] A control sample should be wrapped in foil and kept alongside the exposed sample.
- Time Points: Sample each condition at initial (T=0) and subsequent time points (e.g., 4, 8, 24, 48 hours).
- Sample Analysis: Neutralize acid/base samples before analysis. Analyze all samples by a stability-indicating HPLC-UV/MS method to quantify the parent compound and detect/identify any degradants.

ICH-Compliant Photostability Workflow

This workflow outlines the systematic approach to photostability testing as recommended by the International Council for Harmonisation (ICH).[10]



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Caption: Sequential workflow for ICH Q1B photostability testing.

Analytical Methods for Monitoring Stability

A robust analytical method is required to separate the active compound from its potential degradants, impurities, and other formulation excipients.

- **High-Performance Liquid Chromatography (HPLC):** This is the primary technique for stability testing. A reverse-phase C18 column with a gradient elution of acetonitrile and water (with formic acid or ammonium acetate as a modifier) is a common starting point. UV detection should be performed at a wavelength where the parent compound has maximum absorbance.
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** This is invaluable for identifying the mass of degradation products, providing crucial clues to their structure.^[4]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR can be used to confirm the structure of the compound and to characterize any significant degradation products that can be isolated.^[4]

Conclusion

While **4-iodo-1-methyl-1H-indazole** is a promising molecule, its utility is contingent on maintaining its chemical integrity. The C-I bond renders it susceptible to degradation by light, heat, and oxidation. Adherence to strict storage protocols—namely, protection from light in an inert, cold environment—is paramount for its long-term preservation. For researchers in regulated environments, conducting systematic stability studies using the protocols outlined in this guide will ensure data quality and provide the necessary foundation for further drug development activities. By understanding the causality behind its potential instability and implementing these validated procedures, scientists can confidently utilize **4-iodo-1-methyl-1H-indazole** as a reliable building block in their research endeavors.

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